

An In-depth Technical Guide to Biotin-PEG2-alkyne

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Compound of Interest

Compound Name: Biotin-PEG2-alkyne

Cat. No.: B8098802

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This guide provides a comprehensive overview of the chemical properties, applications, and experimental protocols related to **Biotin-PEG2-alkyne**, a key reagent in bioconjugation and molecular biology.

Core Properties and Specifications

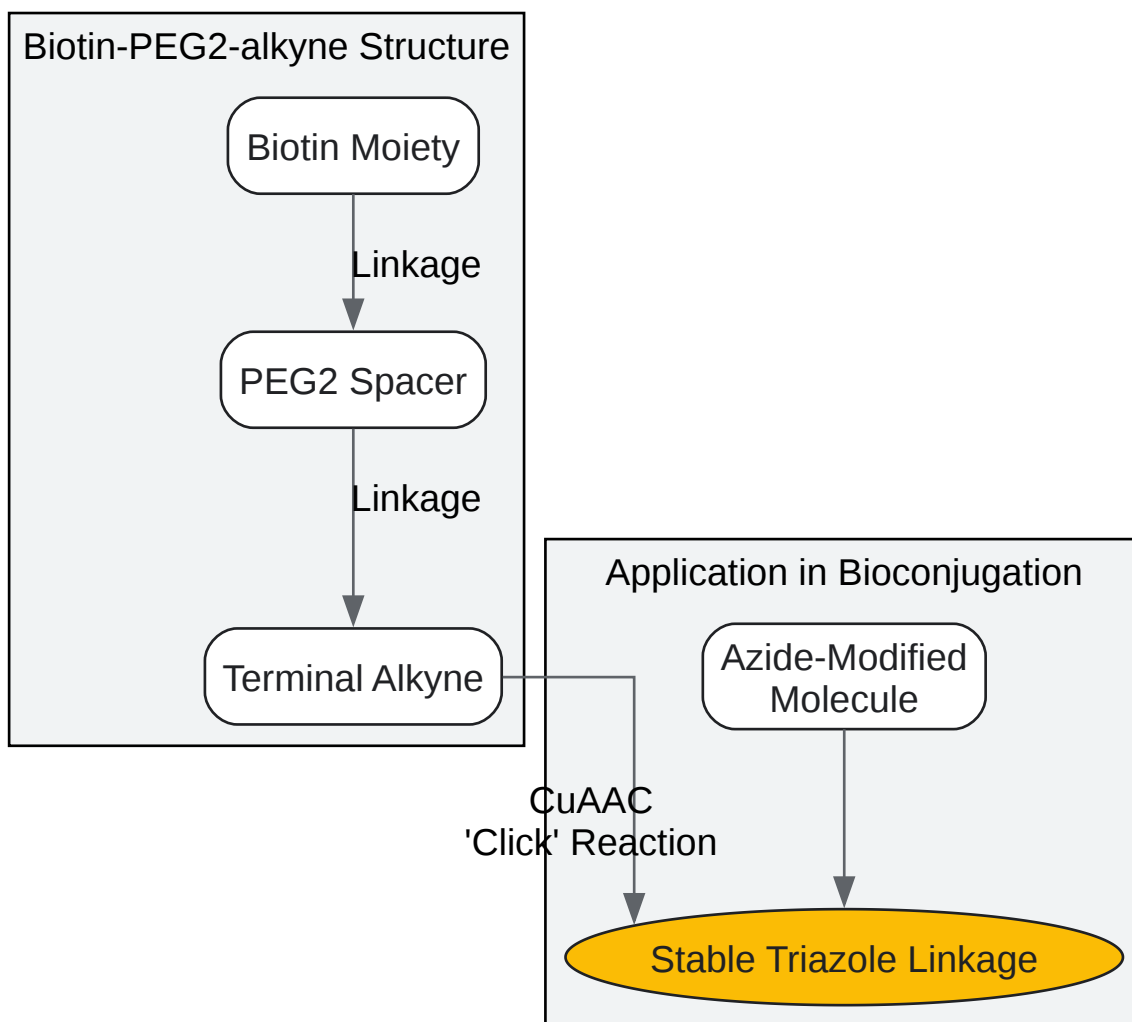
Biotin-PEG2-alkyne is a chemical compound that incorporates a biotin moiety, a short polyethylene glycol (PEG) spacer, and a terminal alkyne group. This structure makes it an invaluable tool for the biotinylation of molecules containing an azide group through a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction, a cornerstone of "click chemistry".

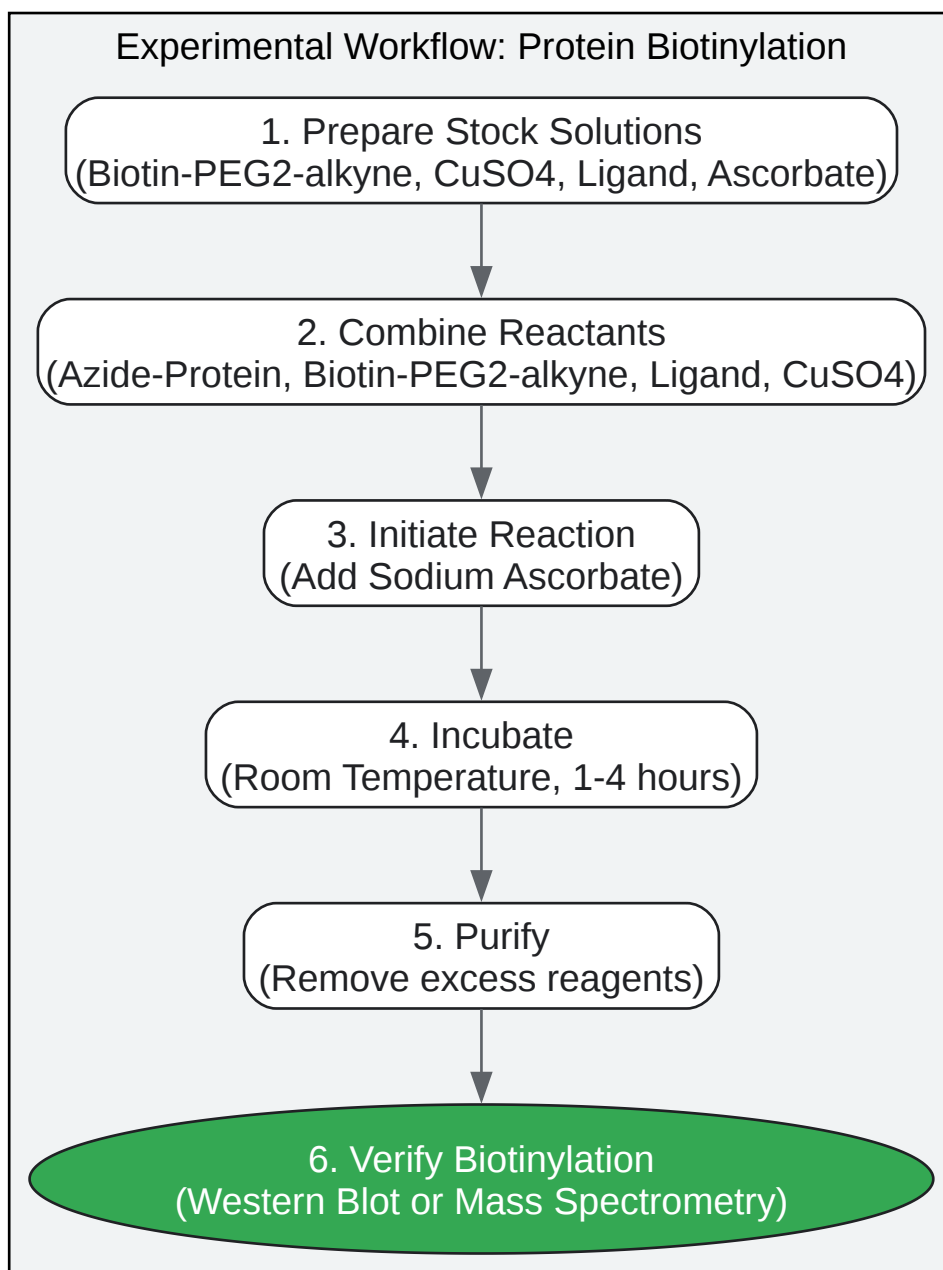
The key quantitative data for **Biotin-PEG2-alkyne** are summarized in the table below:

Property	Value	References
Molecular Formula	C17H27N3O4S	[1] [2] [3] [4]
Molecular Weight	369.48 g/mol	[1] [2] [3] [4]
CAS Number	2227450-68-0	[1] [2] [3] [4]
Purity	>95%	[2] [4]
Appearance	White powder	[4]
Solubility	Soluble in water, DMSO, DMF, DCM	[4] [5]

Signaling Pathways and Logical Relationships

The primary utility of **Biotin-PEG2-alkyne** lies in its ability to covalently link to azide-modified molecules. The biotin group serves as a high-affinity tag for detection, purification, or immobilization using streptavidin or avidin. The PEG spacer enhances water solubility and reduces steric hindrance between the biotin and the target molecule.[\[2\]](#)[\[4\]](#)





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